

molecular weight of 2-Chloro-5-cyanopyridine-3-boronic acid

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Compound of Interest

Compound Name: 2-Chloro-5-cyanopyridine-3-boronic acid

Cat. No.: B1462749

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An In-Depth Technical Guide to **2-Chloro-5-cyanopyridine-3-boronic acid**: Properties, Synthesis, and Applications in Modern Drug Discovery

Executive Summary

2-Chloro-5-cyanopyridine-3-boronic acid is a highly functionalized heterocyclic building block of significant interest to the pharmaceutical and materials science industries. With a molecular weight of 182.37 g/mol, this compound serves as a critical reagent in modern synthetic chemistry, most notably in palladium-catalyzed cross-coupling reactions.^{[1][2][3][4]} Its unique structure, featuring a pyridine ring substituted with a chloro group, a cyano group, and a boronic acid moiety, provides a versatile platform for the construction of complex molecular architectures. This guide offers a comprehensive overview of its physicochemical properties, reactivity, and core applications, with a particular focus on its role in Suzuki-Miyaura cross-coupling for the synthesis of novel therapeutic agents. The protocols and insights provided herein are designed for researchers, chemists, and drug development professionals seeking to leverage this reagent's full potential.

Physicochemical Characteristics and Structural Analysis

A thorough understanding of a reagent's physical and chemical properties is fundamental to its effective application. **2-Chloro-5-cyanopyridine-3-boronic acid** is typically supplied as a

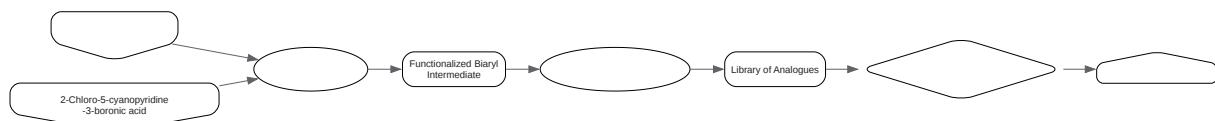
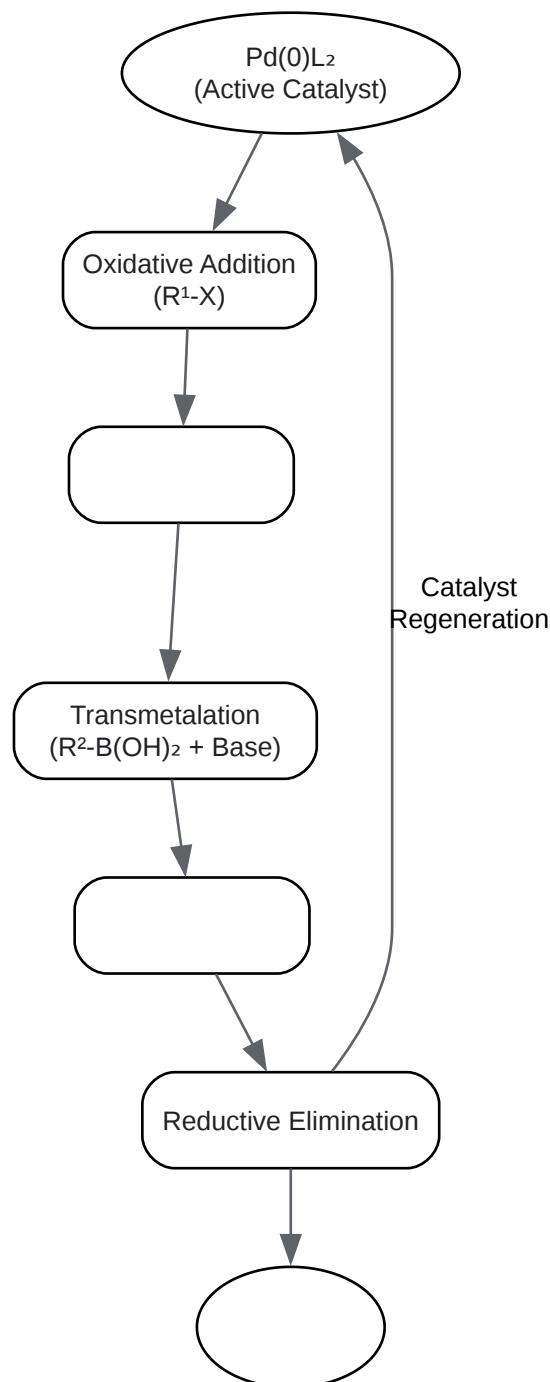
highly purified, off-white to white solid, and its key properties are summarized below.

Key Properties

Property	Value	Source(s)
Molecular Weight	182.37 g/mol	[1] [2] [3]
Molecular Formula	C ₆ H ₄ BClN ₂ O ₂	[1] [4] [5]
CAS Number	957060-96-7	[1] [2] [4]
Purity	Typically ≥96%	[2]
Appearance	White to off-white solid	N/A
Storage Temperature	-20°C, under inert atmosphere	[1] [4]

Structural Elucidation

The structure of **2-Chloro-5-cyanopyridine-3-boronic acid** is key to its reactivity. The pyridine ring is electron-deficient, and this effect is amplified by the presence of two powerful electron-withdrawing groups: the chloro atom at the 2-position and the cyano group at the 5-position. The boronic acid moiety at the 3-position is the reactive handle for cross-coupling reactions.



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- 5. (2-Chloro-5-cyanopyridin-3-yl)boronic acid | C6H4BCIN2O2 | CID 44119735 - PubChem [pubchem.ncbi.nlm.nih.gov]
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